

Physical and chemical properties of monosodium cyanamide

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Compound of Interest

Compound Name: Sodium hydrogen cyanamide

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Monosodium Cyanamide: A Comprehensive Technical Guide

Introduction

Monosodium cyanamide, also known as sodium hydrogencyanamide, is an inorganic compound with the chemical formula CHN_2Na .^{[1][2][3]} It is the monosodium salt of cyanamide. This white to tan crystalline powder serves as a crucial intermediate and building block in a wide array of synthetic processes, particularly in the pharmaceutical and agrochemical industries.^{[1][2][4]} Its bifunctional nature, possessing both a nucleophilic amino group and an electrophilic nitrile group, allows for diverse reactivity, making it a versatile reagent in organic synthesis.^{[5][6]} This technical guide provides an in-depth overview of the physical and chemical properties of monosodium cyanamide, detailed experimental protocols, and its applications, with a focus on its relevance to researchers and professionals in drug development.

Physical and Chemical Properties

Monosodium cyanamide is a stable, crystalline solid under standard conditions. Its fundamental properties are summarized in the table below, providing a clear reference for laboratory and industrial applications.

Core Identifiers and Properties

Property	Value	Reference
IUPAC Name	sodium cyanoazanide	[3][7]
CAS Number	17292-62-5	[1][2][4]
Molecular Formula	CHN ₂ Na	[1][2][3]
Molecular Weight	64.02 g/mol	[8][9]
Appearance	White to tan crystalline powder	[4]
Melting Point	>360 °C	[4]
Storage Temperature	2-8°C	[4]

Computed and Spectroscopic Properties

Property	Value	Reference
Exact Mass	64.00374232 Da	[3]
Topological Polar Surface Area	24.8 Å ²	[3]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	2	[3]
Beilstein/REAXYS Number	3624175	[9]

Experimental Protocols

Detailed methodologies are critical for the successful application and study of monosodium cyanamide. This section outlines key experimental procedures.

Synthesis of Monosodium Cyanamide

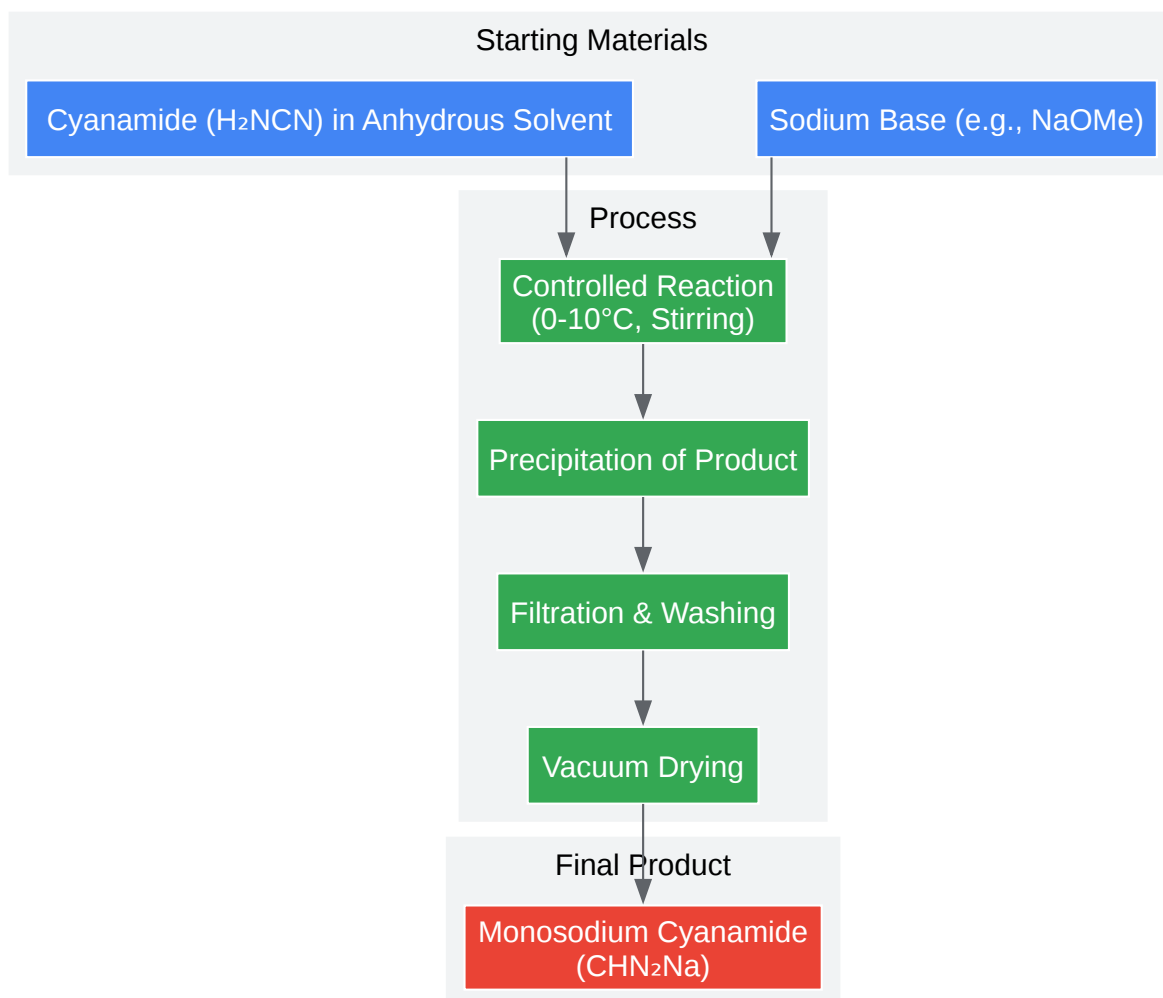
While monosodium cyanamide is commercially available, specific laboratory preparations may be required. The parent compound, cyanamide, is typically produced industrially via the hydrolysis of calcium cyanamide.[5][10]

Protocol: Synthesis from Cyanamide

A common laboratory-scale synthesis involves the direct reaction of cyanamide with a sodium base.

- **Preparation of Cyanamide Solution:** A solution of cyanamide (H_2NCN) is prepared in an appropriate solvent, such as an ether (e.g., methyl tert-butyl ether) or alcohol, under anhydrous conditions to prevent hydrolysis to urea.[\[10\]](#)[\[11\]](#)
- **Reaction with Sodium Base:** A stoichiometric equivalent of a strong sodium base, such as sodium methoxide (NaOMe) or sodium amide (NaNH_2), is slowly added to the cyanamide solution at a controlled temperature (typically $0\text{-}10^\circ\text{C}$) with constant stirring.
- **Precipitation and Isolation:** Monosodium cyanamide, being less soluble in many organic solvents than its parent compound, will precipitate out of the solution.
- **Purification:** The resulting solid is collected by filtration, washed with a cold, anhydrous solvent (e.g., diethyl ether) to remove any unreacted starting materials or byproducts, and dried under vacuum to yield the final product.

The workflow for a typical synthesis is illustrated below.



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Diagram 1: General synthesis workflow for monosodium cyanamide.

Analytical Characterization

The identity and purity of synthesized monosodium cyanamide must be confirmed through analytical methods.

- **Infrared (IR) Spectroscopy:** Used to identify the characteristic functional groups. The strong nitrile ($\text{C}\equiv\text{N}$) stretch is a key diagnostic peak, typically appearing in the region of $2100\text{--}2200\text{ cm}^{-1}$. The N-H stretching vibrations will also be present.
- **Single-Crystal X-ray Diffraction:** This technique provides definitive structural information, confirming bond lengths and angles, as well as the crystalline arrangement.^[12] For disodium cyanamide (Na_2CN_2), a related compound, the C-N bond length was determined to be $1.236(1)\text{ \AA}$.^[12]
- **High-Performance Liquid Chromatography (HPLC):** HPLC is a standard method for assessing the purity of the final product and related compounds in reaction mixtures.^[11]

Chemical Reactivity and Transformations

The reactivity of monosodium cyanamide is largely dictated by the cyanamide anion. It can act as a nucleophile in various organic reactions, making it a valuable synthon.

- **Alkylation and Arylation:** The cyanamide anion readily undergoes N-alkylation with alkyl halides or similar electrophiles to produce monosubstituted and disubstituted cyanamides.^[6]^[13] These derivatives are precursors to a wide range of nitrogen-containing heterocycles and other complex molecules.^[10]^[13]
- **Cycloaddition Reactions:** The nitrile group in cyanamide derivatives can participate in cycloaddition reactions, such as $[3+2]$ and $[2+2+2]$ cycloadditions, to form five- and six-membered heterocyclic rings.^[13]^[14] This is a key strategy in the synthesis of pharmaceuticals.
- **Hydrolysis:** In aqueous solutions, particularly under acidic or basic conditions, the parent compound cyanamide hydrolyzes to form urea.^[15]^[16] Solutions of cyanamide are often stabilized with a buffer like monosodium phosphate to prevent this decomposition and self-condensation.^[10]
- **Dimerization:** Under alkaline conditions or at elevated temperatures, cyanamide can dimerize to form 2-cyanoguanidine (dicyandiamide).^[10]^[16]

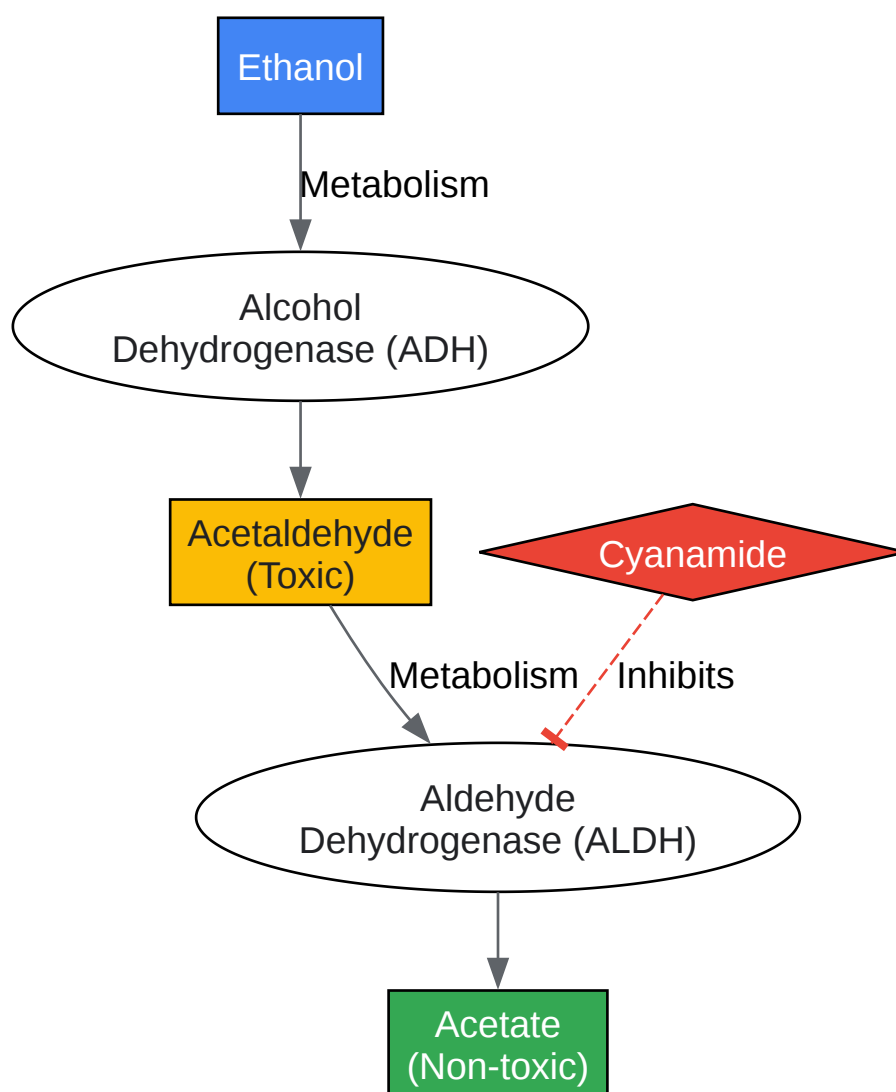
Applications in Research and Drug Development

Monosodium cyanamide and its parent compound are pivotal in both biological research and the synthesis of therapeutic agents.

Enzyme Inhibition

Cyanamide is a well-documented inhibitor of several enzymes, a property that is exploited in therapeutic contexts.

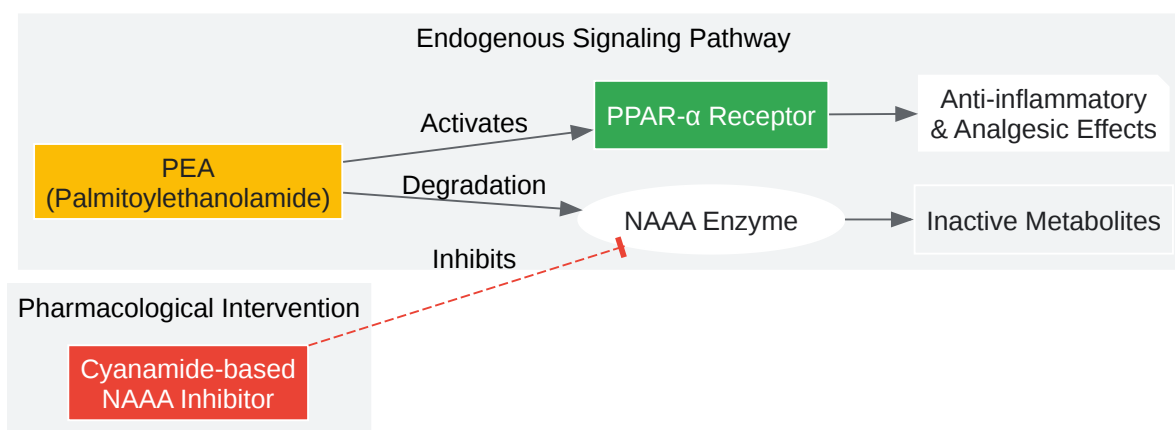
- Aldehyde Dehydrogenase (ALDH) Inhibition: Cyanamide is a potent and irreversible inhibitor of ALDH, the enzyme responsible for metabolizing acetaldehyde, a toxic byproduct of alcohol metabolism.^{[15][17]} This inhibitory action leads to an accumulation of acetaldehyde after alcohol consumption, causing unpleasant effects (flushing, nausea), and is the basis for its use as an alcohol-deterrent drug.^[15]



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Diagram 2: Inhibition of acetaldehyde metabolism by cyanamide.

- N-acylethanolamine Acid Amidase (NAAA) Inhibition: More recently, cyanamide-based structures have been identified as potent inhibitors of NAAA.[18] NAAA is a cysteine amidase that hydrolyzes bioactive lipids like palmitoylethanolamide (PEA). By inhibiting NAAA, these compounds increase endogenous PEA levels, which in turn activates the PPAR- α receptor, a key regulator of inflammation and pain.[18] This makes NAAA inhibitors containing the cyanamide pharmacophore promising candidates for novel anti-inflammatory and analgesic drugs.[18]



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Diagram 3: Mechanism of cyanamide-based NAAA inhibitors.

Role in Pharmaceutical Synthesis

Monosodium cyanamide is an intermediate for a multitude of active pharmaceutical ingredients (APIs).[1][10] The cyanamide moiety is incorporated into the final structure of several drugs.

- **Guanidine Formation:** It serves as a key reagent for introducing the guanidino group in the industrial synthesis of creatine.[10]

- Heterocycle Synthesis: Its reactivity is fundamental to building the core heterocyclic structures of drugs such as the anti-ulcer medication cimetidine, the hair-loss treatment minoxidil, and the anticancer drug imatinib.[10]

Safety and Handling

Monosodium cyanamide and its parent compound require careful handling due to their reactivity and toxicity.

- Hazards: Monosodium cyanamide is harmful if swallowed and may cause an allergic skin reaction.[3] The parent compound, cyanamide, is toxic and can be absorbed through the skin.[16][19]
- Personal Protective Equipment (PPE): Appropriate PPE, including gloves, safety glasses or face shield, and protective clothing, should be worn at all times.[4]
- Storage: Store in a cool (2-8°C), dry, and well-ventilated area, separated from incompatible materials such as strong acids and oxidizing agents.[4][16]

Conclusion

Monosodium cyanamide is a compound of significant industrial and academic interest. Its well-defined physical properties and versatile chemical reactivity make it an indispensable tool for synthetic chemists. For researchers and professionals in drug development, an understanding of its role as an enzyme inhibitor and as a foundational building block for complex pharmaceuticals is essential for leveraging its full potential in the discovery of novel therapeutics. The protocols and data presented in this guide serve as a comprehensive resource for the safe and effective use of this important chemical.

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